

Safe handling and storage of diethylzinc

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Compound of Interest

Compound Name: Diethylzinc

Cat. No.: B1219324

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **diethylzinc**.

Frequently Asked Questions (FAQs)

Q1: What is **diethylzinc** and why is it considered hazardous?

A1: **Diethylzinc** (DEZ) is an organozinc compound that is a colorless, volatile liquid with a garlic-like odor.^{[1][2]} It is considered highly hazardous due to its pyrophoric nature, meaning it can ignite spontaneously when exposed to air.^{[2][3][4][5]} Additionally, it reacts violently with water, releasing flammable ethane gas.^{[1][2][3]}

Q2: What are the primary applications of **diethylzinc** in a research setting?

A2: Despite its hazardous properties, **diethylzinc** is a valuable reagent in organic synthesis. It serves as a source of the ethyl carbanion for addition reactions to carbonyl groups and is a key component of the Simmons-Smith reagent used to create cyclopropyl groups from alkenes.^[4] It is also utilized in polymer chemistry and microelectronics as a doping agent.^[4]

Q3: What immediate actions should be taken in case of skin or eye contact with **diethylzinc**?

A3: In case of skin contact, immediately flush the affected area with large quantities of water and remove contaminated clothing if it is not stuck to the skin.^{[6][7]} For eye contact, flush the

eyes with plenty of water for at least 15 minutes, holding the eyelids open.[7][8][9] In both instances, seek immediate medical attention.[6][7][10] It is crucial to have a safety shower and eyewash station readily available.[6][9][11]

Q4: Can I use water to extinguish a **diethylzinc** fire?

A4: No, you must never use water, foam, or halogenated compounds to extinguish a **diethylzinc** fire.[6] It reacts violently with water, which can exacerbate the fire.[2][3] Use dry chemical powder, soda ash, lime, or dry sand instead.[3][11]

Q5: How should I store **diethylzinc** in the laboratory?

A5: **Diethylzinc** must be stored in a cool, dry, and well-ventilated area, away from air, water, and incompatible materials such as oxidizing agents.[1][8][12] It should be kept under an inert atmosphere, such as nitrogen or carbon dioxide, in a tightly sealed container.[1][7][9][11][13] Opened containers must be carefully resealed and stored upright.[7][9][13]

Troubleshooting Guides

Issue: A container of **diethylzinc** is fuming upon opening in a glovebox.

- Possible Cause: The inert atmosphere inside the glovebox has been compromised, and the oxygen concentration is too high. Even a few parts per million of oxygen can cause **diethylzinc** to fume.[4]
- Solution:
 - Immediately re-seal the **diethylzinc** container.
 - Purge the glovebox with a high flow of inert gas (e.g., nitrogen or argon) to reduce the oxygen level.
 - Monitor the oxygen levels within the glovebox until they are confirmed to be within a safe range (typically < 5 ppm).
 - Once the atmosphere is confirmed to be inert, you may carefully attempt to re-open the container.

Issue: A small spill of **diethylzinc** has occurred on the lab bench.

- Possible Cause: Accidental drippage during transfer or a leaking syringe.
- Solution:
 - Evacuate all non-essential personnel from the immediate area.[\[6\]](#)
 - ELIMINATE all ignition sources.[\[3\]](#)
 - Wearing appropriate personal protective equipment (PPE), cover the spill with a dry, non-reactive absorbent material such as dry sand, soda ash, or lime.[\[3\]](#)[\[11\]](#)
 - DO NOT USE WATER.
 - Allow the material to fully react and the fire (if any) to burn out.
 - Carefully collect the residue using non-sparking tools and place it in a designated, labeled container for hazardous waste disposal.[\[11\]](#)[\[12\]](#)

Issue: A syringe containing **diethylzinc** is clogged.

- Possible Cause: Reaction of **diethylzinc** with trace moisture or air within the syringe, leading to the formation of solid byproducts.
- Solution:
 - Do not attempt to force the plunger. This could cause the syringe to fail and result in a dangerous spray of pyrophoric material.
 - Carefully and slowly, while working in an inert atmosphere (e.g., a glovebox or under a flow of inert gas), point the syringe tip into a beaker containing a non-reactive quenching agent like dry isopropanol.
 - Slowly and carefully discharge the contents of the syringe into the quenching agent.
 - Rinse the syringe multiple times with an inert solvent (e.g., hexane or toluene) before removing it from the inert atmosphere.

- Dispose of the quenched material and rinsing solvent as hazardous waste.

Quantitative Data Summary

Parameter	Value	Source(s)
Physical State	Colorless Liquid	[2][5]
Odor	Garlic-like	[1][3][8]
Boiling Point	117 °C (243 °F)	[2][4][5]
Melting Point	-28 °C (-18 °F)	[2][4][5]
Specific Gravity	1.207 at 68°F	[3]
Autoignition Temperature	Spontaneously ignites in air	[2][3]
Recommended Fire Extinguishers	Dry chemical, soda ash, lime, DRY sand	[3][6]
Incompatible Materials	Water, oxidizing agents, alcohols, bromine, chlorine	[3][8][11]

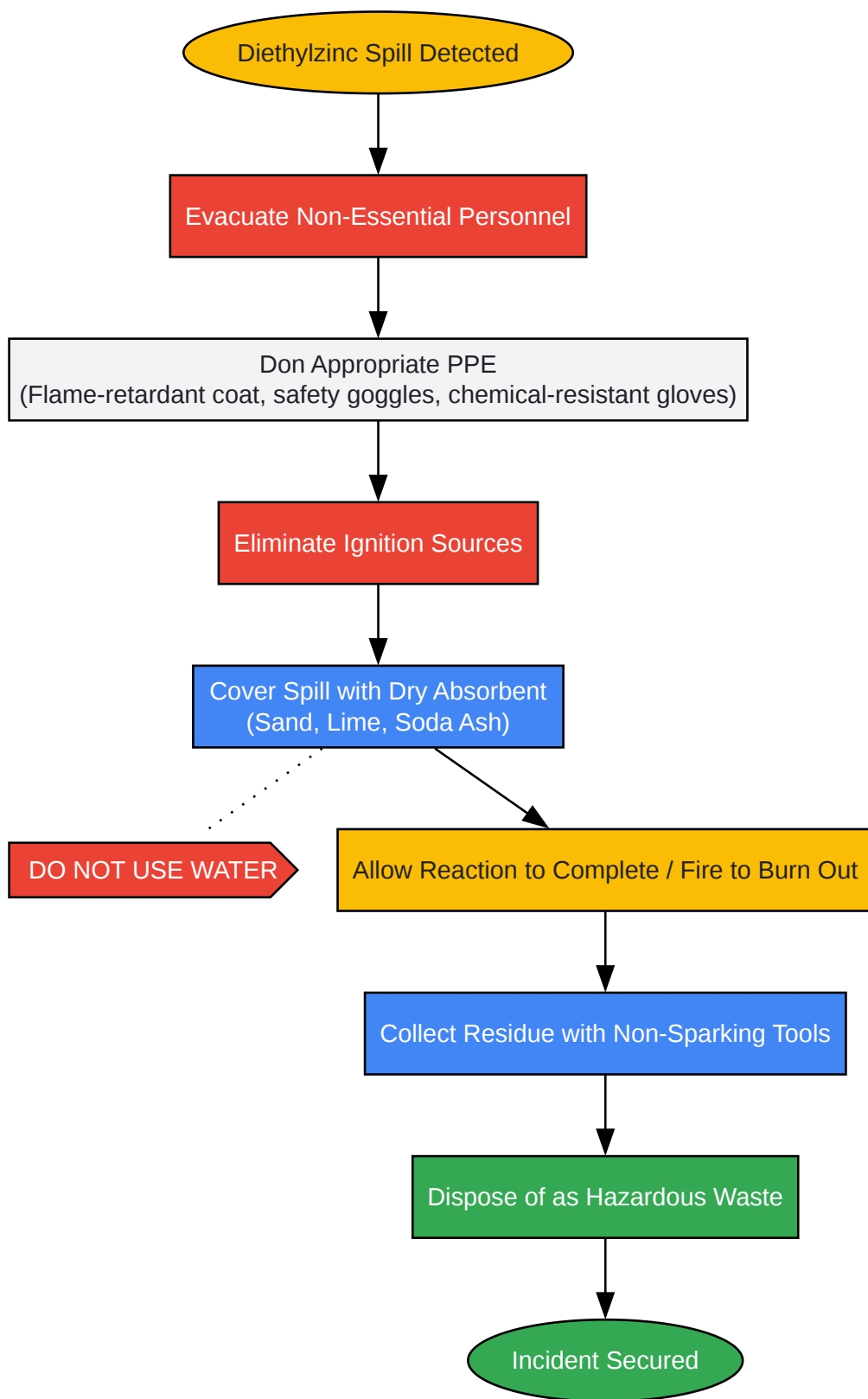
Experimental Protocols

Handling **Diethylzinc** in an Inert Atmosphere (Glovebox)

- Preparation: Ensure the glovebox is purged with an inert gas (e.g., nitrogen, argon) and that oxygen and moisture levels are below 5 ppm.
- Personal Protective Equipment (PPE): Wear a flame-retardant lab coat, safety glasses, and appropriate gloves (nitrile or neoprene are often recommended, but consult the manufacturer's compatibility chart).[9][11]
- Transfer:
 - Secure the **diethylzinc** container inside the glovebox antechamber and evacuate and refill with inert gas for at least three cycles before bringing it into the main chamber.

- Use a clean, dry syringe to withdraw the desired amount of **diethylzinc**. To prevent leaks, ensure the syringe and needle are properly fitted.
- Dispense the **diethylzinc** solution slowly and carefully into the reaction vessel.
- Cleanup:
 - Rinse the syringe and any other contaminated equipment with a compatible anhydrous solvent (e.g., hexane or toluene).
 - Place all contaminated materials, including wipes and disposable syringes, into a designated hazardous waste container inside the glovebox.
 - Seal the **diethylzinc** container tightly before removing it from the glovebox via the antechamber.

Visualizations



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Caption: Workflow for Safely Handling a **Diethylzinc** Spill.

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